

# "Tert-butyl 4-(4-nitrophenoxy)piperidine-1-carboxylate" safety and handling

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## Compound of Interest

**Compound Name:** *Tert-butyl 4-(4-nitrophenoxy)piperidine-1-carboxylate*

**Cat. No.:** B163254

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **tert-butyl 4-(4-nitrophenoxy)piperidine-1-carboxylate**, a key intermediate in the synthesis of various biologically active molecules. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical Identification and Properties

**Tert-butyl 4-(4-nitrophenoxy)piperidine-1-carboxylate**, with CAS number 330792-70-6, is also known by synonyms such as N-Boc-4-(4-nitrophenoxy)piperidine. It is a solid, white to off-white in appearance. While many of its physical and chemical properties have not been fully determined, some key data is summarized below.

Property	Value	Reference
Molecular Formula	C16H22N2O5	
Molecular Weight	338.36 g/mol	
Appearance	White to off-white solid	
Melting Point	95 - 100 °C	
Boiling Point	No data available	
Water Solubility	No data available	
Storage Temperature	4 °C or room temperature	

## Hazard Identification and GHS Classification

According to available Safety Data Sheets (SDS), **tert-butyl 4-(4-nitrophenoxy)piperidine-1-carboxylate** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS). Consequently, it has no applicable GHS labeling, hazard statements, or signal words.

However, it is crucial to note that the toxicological properties of this chemical have not been thoroughly investigated. Therefore, it should be handled with the standard care afforded to all laboratory chemicals.

## First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Consult a physician.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove any contaminated clothing. If irritation or other symptoms occur, seek medical attention.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.
Ingestion	Wash out the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.

## Handling and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure laboratory safety.

### Handling:

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), as detailed in the next section.

### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Recommended storage is at 4 °C, although storage at room temperature is also cited.
- Store away from strong oxidizing agents.

## Exposure Controls and Personal Protection

As no occupational exposure limits have been established for this compound, a conservative approach to exposure control is recommended.

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.

## Accidental Release Measures

In case of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Clean-up: For a solid spill, sweep up the material and place it in a suitable, closed container for disposal. Avoid creating dust. Clean the contaminated surface thoroughly.

## Stability and Reactivity

- **Chemical Stability:** The compound is stable under recommended storage conditions.
- **Conditions to Avoid:** Extremes of temperature and direct sunlight.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as carbon oxides and nitrogen oxides (NOx) may be formed.

## Toxicological and Ecological Information

There is a lack of comprehensive data on the toxicological and ecological effects of **tert-butyl 4-(4-nitrophenoxy)piperidine-1-carboxylate**.

- **Toxicology:** The chemical, physical, and toxicological properties have not been thoroughly investigated. No acute toxicity data is available.
- **Ecotoxicity:** While specific data is unavailable, it is noted that the compound may cause long-lasting harmful effects to aquatic life. It is advised to prevent its entry into drains and waterways.

## Disposal Considerations

Disposal of this chemical and its containers should be carried out in accordance with all applicable local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service.

## Experimental Protocols

While specific experimental protocols for this compound are not detailed in the safety data sheets, a general synthetic route has been reported. The synthesis of **tert-butyl 4-(4-nitrophenoxy)piperidine-1-carboxylate** can be achieved from 1-Boc-4-hydroxypiperidine and 1-fluoro-4-nitrobenzene. Researchers performing this synthesis should develop a detailed, risk-assessed protocol that incorporates the safety and handling information provided in this guide.

## Visualizations

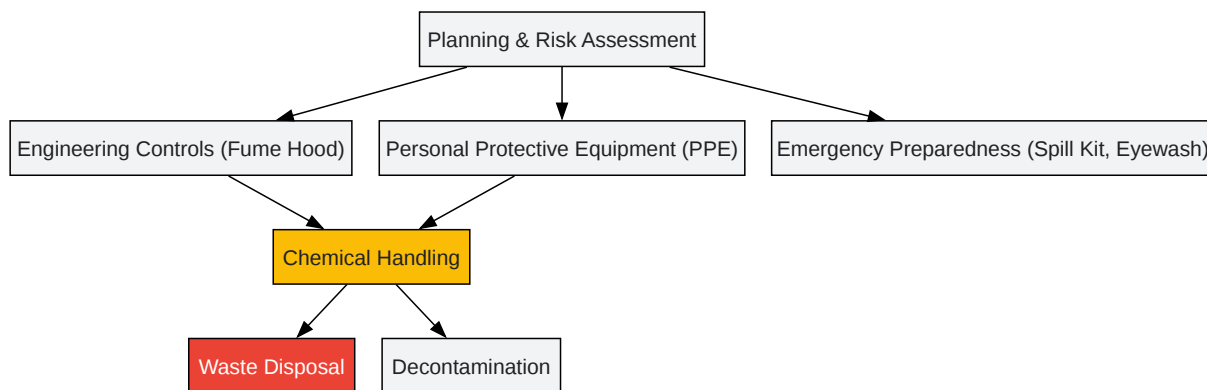


Figure 1: General Chemical Handling Workflow

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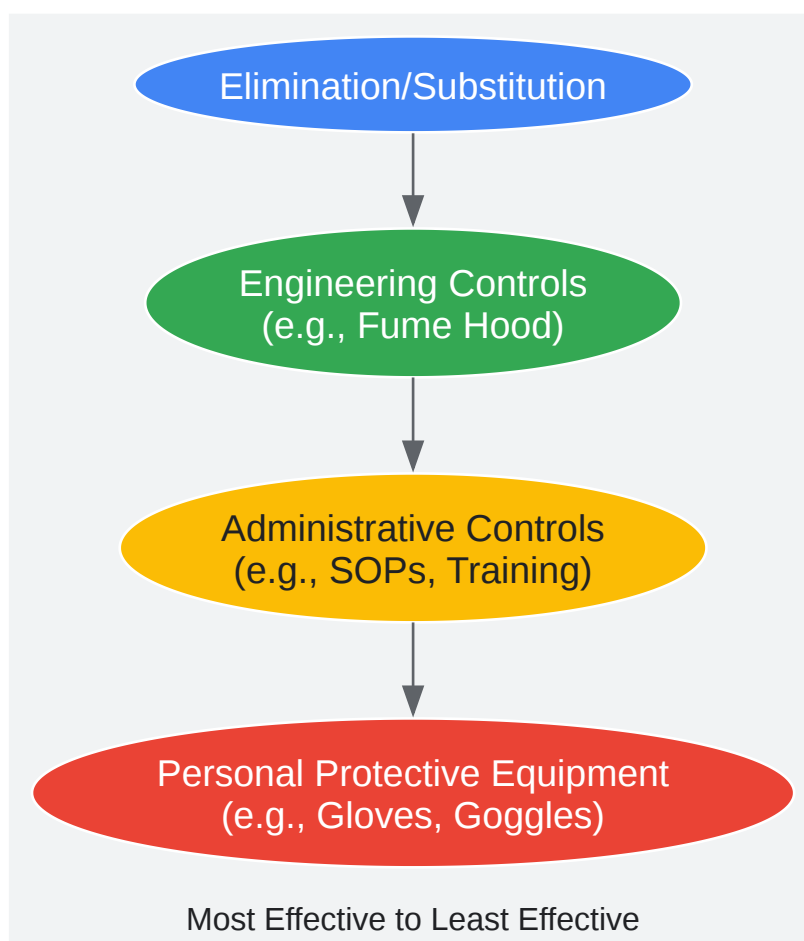


Figure 2: Hierarchy of Safety Controls

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Figure 2: Hierarchy of Safety Controls

Disclaimer: This document is intended as a guide and is based on currently available information. It is not a substitute for a formal risk assessment. Users should consult the most up-to-date Safety Data Sheet (SDS) from their supplier and adhere to all institutional and regulatory safety protocols.

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